

Application Notes and Protocols for the Synthesis of 6-(1-Pyrrolidinyl)nicotinaldehyde

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Compound of Interest

Compound Name: **6-(1-Pyrrolidinyl)nicotinaldehyde**

Cat. No.: **B1306163**

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Introduction

6-(1-Pyrrolidinyl)nicotinaldehyde is a substituted pyridine derivative of interest in medicinal chemistry and drug discovery. Its structure, featuring a pyridine core, a reactive aldehyde group, and a pyrrolidinyl moiety, makes it a valuable building block for the synthesis of more complex molecules and potential pharmaceutical agents. The pyrrolidinyl group can enhance solubility and metabolic stability, while the aldehyde functionality serves as a versatile handle for various chemical transformations, such as reductive aminations, Wittig reactions, and condensations. This document provides a detailed protocol for the synthesis of **6-(1-Pyrrolidinyl)nicotinaldehyde** via a nucleophilic aromatic substitution (SNAr) reaction, based on established procedures for analogous compounds.

Reaction Principle

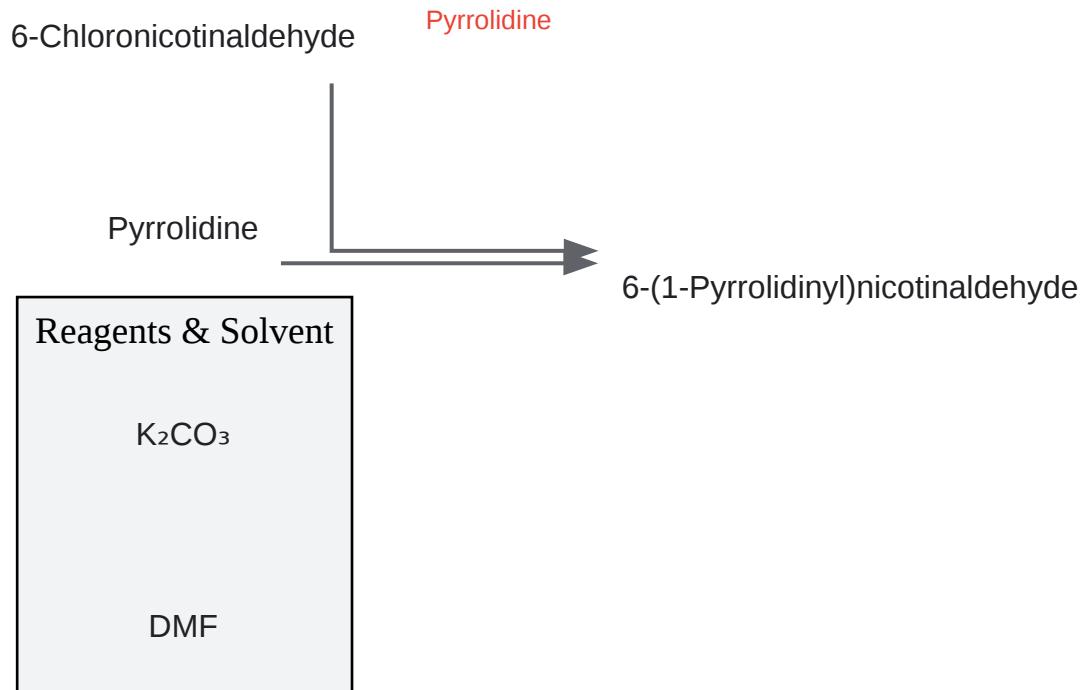
The synthesis of **6-(1-Pyrrolidinyl)nicotinaldehyde** is achieved through the nucleophilic aromatic substitution of a halogen atom (typically chlorine) at the 6-position of a nicotinaldehyde precursor with pyrrolidine. The reaction is facilitated by the electron-withdrawing nature of the pyridine nitrogen and the aldehyde group, which activates the 6-position towards nucleophilic attack. The reaction is typically carried out in a polar aprotic solvent in the presence of a base to neutralize the hydrogen halide formed during the reaction.

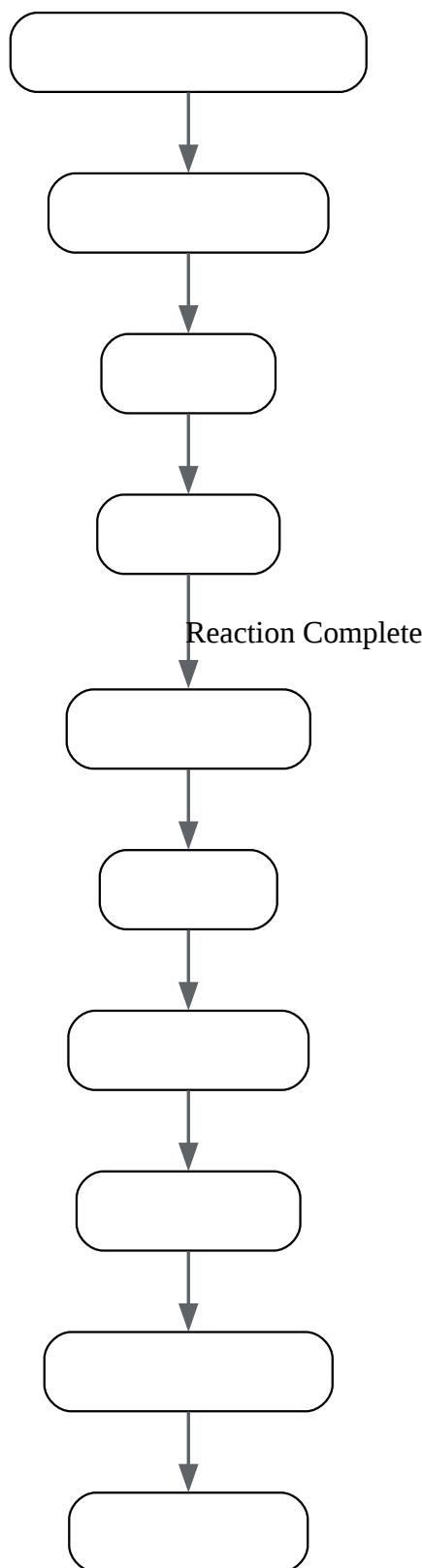
Physicochemical and Safety Data

Property	Value
CAS Number	261715-39-3
Molecular Formula	C ₁₀ H ₁₂ N ₂ O
Molecular Weight	176.22 g/mol
Appearance	Yellow solid
Melting Point	89 °C[1]
Solubility	Expected to be soluble in polar organic solvents.
Hazard Statements	Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.[2][3]
Precautionary Statements	Wear protective gloves, clothing, and eye/face protection. Use only in a well-ventilated area. Avoid breathing dust. Wash skin thoroughly after handling.[2][3]

Reaction Scheme and Conditions

The synthesis proceeds via the reaction of 6-chloronicotinaldehyde with pyrrolidine. A non-nucleophilic base, such as potassium carbonate, is used to scavenge the HCl byproduct. Dimethylformamide (DMF) is a suitable high-boiling polar aprotic solvent for this transformation.



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References

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